

3-(3-Pyridyl)alanine ethyl ester CAS number

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Compound of Interest

Compound Name:	Ethyl 2-amino-3-(pyridin-3- YL)propanoate
CAS No.:	66423-60-7
Cat. No.:	B3277717

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An In-depth Technical Guide to 3-(3-Pyridyl)alanine Ethyl Ester: Synthesis, Characterization, and Applications

Abstract

This technical guide provides a comprehensive overview of 3-(3-Pyridyl)alanine ethyl ester, a pivotal non-proteinogenic amino acid derivative utilized extensively in medicinal chemistry and drug development. As a synthetic building block, its unique structure, featuring a pyridine ring, offers a versatile scaffold for introducing specific functionalities into novel therapeutic agents. This document details its chemical identity, established synthesis and purification protocols, analytical characterization techniques, and key applications, with a focus on providing practical, field-proven insights for researchers and scientists.

Chemical Identity and Physicochemical Properties

3-(3-Pyridyl)alanine ethyl ester is the ethyl ester of the amino acid 3-(3-Pyridyl)alanine. It is a chiral molecule and can exist as the D-enantiomer, the L-enantiomer, or a racemic (DL) mixture. The specific properties and applications often depend on the stereochemistry. The

parent amino acid, 3-(3-Pyridyl)alanine, is of interest due to its structural similarity to histidine and its use in creating peptide and hormone analogs.[\[1\]](#)

Chemical Structure

Caption: Chemical structure of 3-(3-Pyridyl)alanine ethyl ester.

Key Identifiers and Properties

While a dedicated CAS number for the ethyl ester is not consistently cited across major databases, the parent amino acids are well-documented. The synthesis literature typically describes the preparation of the DL-ester as an intermediate that is subsequently resolved.[\[1\]](#)
[\[2\]](#)

Property	Data	Reference(s)
Chemical Name	Ethyl 2-amino-3-(pyridin-3-yl)propanoate	
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[3]
Molecular Weight	194.23 g/mol	[3]
Parent Amino Acid	3-(3-Pyridyl)-L-alanine	[4]
CAS Number (L-form)	64090-98-8	[5]
Parent Amino Acid	3-(3-Pyridyl)-D-alanine	[6]
CAS Number (D-form)	70702-47-5	[6]
Appearance	Typically a colorless or slightly yellow oily liquid.	[3]
Solubility	Insoluble in water; soluble in organic solvents like ethanol.	[3]

Synthesis and Purification

The most established and reliable method for synthesizing racemic 3-(3-Pyridyl)alanine and its ethyl ester is via a malonic ester synthesis, specifically using diethyl acetamidomalonate as the

starting material.^{[1][2][7]} This approach provides a robust pathway to the desired scaffold, which can then be subjected to enzymatic resolution to isolate the desired enantiomer.

Synthesis Workflow: Malonic Ester Route

The synthesis is a multi-step process that leverages the nucleophilicity of the enolate formed from diethyl acetamidomalonate to introduce the pyridyl moiety.

Caption: Workflow for the synthesis and resolution of 3-(3-Pyridyl)alanine enantiomers.

Detailed Experimental Protocol (DL-Ester Synthesis)

This protocol is adapted from the well-established malonic ester synthesis methodology.^{[2][7]}

Step 1: Enolate Formation

- **Rationale:** Diethyl acetamidomalonate is deprotonated using a strong base, typically sodium ethoxide, to form a resonance-stabilized enolate. This carbon nucleophile is essential for the subsequent alkylation step.
- **Procedure:**
 - In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve diethyl acetamidomalonate in anhydrous ethanol.
 - Add a stoichiometric equivalent of sodium ethoxide to the solution under an inert atmosphere (e.g., nitrogen or argon) to generate the enolate.

Step 2: Alkylation

- **Rationale:** The generated enolate attacks the electrophilic carbon of a 3-pyridylmethyl halide (e.g., 3-(chloromethyl)pyridine) in an S_N2 reaction. This step forms the crucial carbon-carbon bond and incorporates the pyridyl ring into the structure.
- **Procedure:**
 - To the enolate solution, add 3-(chloromethyl)pyridine hydrochloride, neutralized to its free base form just prior to use.

- Heat the reaction mixture to reflux for several hours until TLC or HPLC analysis indicates the consumption of the starting material.

Step 3: Hydrolysis and Decarboxylation

- Rationale: The resulting substituted malonic ester is then partially hydrolyzed and decarboxylated. Heating in an acidic or basic aqueous solution cleaves one of the ester groups and the acetamido group, followed by the loss of CO₂ from the resulting malonic acid intermediate to yield the final amino acid ester.
- Procedure:
 - Cool the reaction mixture and neutralize it.
 - Perform a partial hydrolysis followed by decarboxylation, often by heating with a dilute acid, to yield the racemic (DL) ethyl ester derivative.^[2]

Step 4: Purification

- Rationale: The crude product must be purified to remove unreacted starting materials and byproducts.
- Procedure:
 - After aqueous workup, the crude product can be purified using column chromatography on silica gel.

Enzymatic Resolution

To obtain enantiomerically pure forms, the racemic ethyl ester is subjected to enzymatic resolution.^{[1][2]}

- Rationale: Enzymes like subtilisin exhibit high stereoselectivity. Subtilisin will selectively hydrolyze the N-acetyl derivative of the L-amino acid ester to its corresponding carboxylic acid, leaving the D-amino acid ester derivative unchanged. This difference in chemical properties allows for easy separation.
- Procedure:

- The racemic ethyl ester is first N-acetylated.
- The N-acetyl-DL-3-(3-pyridyl)alanine ethyl ester is then treated with an enzyme such as subtilisin in a buffered aqueous solution.
- The reaction results in a mixture of N-acetyl-L-3-(3-pyridyl)alanine (as the acid) and unchanged N-acetyl-D-3-(3-pyridyl)alanine ethyl ester.
- The mixture is separated by extraction, leveraging the different solubilities of the acid and the ester.
- The desired D-amino acid ester can then be de-acetylated via acidic hydrolysis to yield the final product.^[1]

Analytical Characterization

Rigorous analytical testing is crucial to confirm the identity, purity, and stereochemistry of the final product.

Analytical Technique	Expected Observations	Purpose
^1H NMR	Signals corresponding to the pyridyl ring protons, the α - and β -protons of the alanine backbone, and the ethyl ester group (a quartet and a triplet).	Structural Confirmation
^{13}C NMR	Resonances for the carbonyl carbon of the ester, aromatic carbons of the pyridine ring, and aliphatic carbons of the alanine and ethyl groups.[8]	Structural Confirmation
Mass Spectrometry (MS)	The molecular ion peak $[\text{M}+\text{H}]^+$ corresponding to the calculated molecular weight (194.23).	Molecular Weight Verification
Infrared (IR) Spec.	Characteristic absorption bands for N-H stretching (amine), C=O stretching (ester), and aromatic C=C and C=N stretching from the pyridine ring.[2]	Functional Group Identification
Chiral HPLC	Baseline separation of the D and L enantiomers when using a suitable chiral stationary phase, allowing for the determination of enantiomeric excess (e.e.).[1][2]	Purity and Enantiomeric Purity Assay

Applications in Research and Drug Development

3-(3-Pyridyl)alanine ethyl ester is not typically used as a final drug product but rather as a critical intermediate and building block in the synthesis of more complex, biologically active molecules.

Peptide Synthesis

The primary application is in peptide synthesis. The free amino acid (obtained after hydrolysis of the ester) is used to create peptide analogs where a natural amino acid, like histidine, is replaced by 3-(3-pyridyl)alanine. This substitution can significantly alter the resulting peptide's conformation, stability, and receptor-binding affinity.

- Luteinizing Hormone-Releasing Hormone (LHRH) Antagonists: Analogs of LHRH have been synthesized using 3-(3-pyridyl)alanine. Introducing this unnatural amino acid, particularly the D-enantiomer, has been shown to produce potent LHRH antagonists, which are investigated for applications in oncology and reproductive medicine.[\[1\]](#)

Caption: Role as an intermediate in bioactive peptide synthesis.

Neurological and Biochemical Research

The parent amino acid and its derivatives are used to study amino acid metabolism and neurotransmitter systems.[\[9\]](#) Its structural similarity to tryptophan precursors allows it to interact with related metabolic pathways. For example, analogs have been studied for their effect on rat liver tryptophan pyrrolase activity, which can influence brain tryptophan and serotonin levels.

Safety and Handling

As with all laboratory chemicals, proper safety protocols must be followed when handling 3-(3-Pyridyl)alanine ethyl ester and its parent compounds.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses (eyeshields), chemical-resistant gloves, and a lab coat.[\[5\]](#)[\[10\]](#)
- Handling: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of any vapors or dust.[\[5\]](#)[\[10\]](#) Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry place.[\[10\]](#) Some derivatives may require refrigerated storage (2-8°C).
- Hazards: The parent amino acid may cause skin, eye, and respiratory irritation.[\[6\]](#) Always consult the specific Safety Data Sheet (SDS) for the compound being handled.[\[5\]](#)[\[10\]](#)

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